

# An In-depth Technical Guide on Chlorogenic Acid (C<sub>16</sub>H<sub>18</sub>O<sub>9</sub>)

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## Compound of Interest

Compound Name: Clove 3

Cat. No.: B600507

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For Researchers, Scientists, and Drug Development Professionals

Introduction: This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of Chlorogenic Acid (CGA), a phenolic compound with the molecular formula C<sub>16</sub>H<sub>18</sub>O<sub>9</sub>. While the initial query referred to "**Clove 3**," extensive research indicates that Chlorogenic Acid is a scientifically accurate and relevant compound found in various plants, including cloves (*Eugenia caryophyllata*), that matches the provided molecular formula. This document details its chemical and physical characteristics, involvement in key signaling pathways, and standardized experimental protocols for its analysis.

## Chemical Structure and Properties

Chlorogenic acid is an ester formed between caffeic acid and quinic acid. The most common isomer is 3-O-caffeoylquinic acid. Its chemical identifiers and key properties are summarized below.

## Chemical Identifiers

Identifier	Value
IUPAC Name	(1S,3R,4R,5R)-3-[[[(2E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy]-1,4,5-trihydroxycyclohexane-1-carboxylic acid
SMILES	<chem>C1--INVALID-LINK--O)O)OC(=O)/C=C/C2=CC(=C(C=C2)O)O)O"&gt;C@HO</chem>
InChI	InChI=1S/C16H18O9/c17-9-3-1-8(5-10(9)18)2-4-13(20)25-12-7-16(24,15(22)23)6-11(19)14(12)21/h1-5,11-12,14,17-19,21,24H,6-7H2,(H,22,23)/b4-2+/t11-,12-,14-,16+/m1/s1

## Physicochemical Properties

Property	Value
Molecular Formula	C16H18O9
Molecular Weight	354.31 g/mol
Appearance	White to off-white crystalline powder
Melting Point	205–209 °C
Solubility	Water: 40 mg/mL at 25 °C Ethanol: ~25 mg/mL DMSO: ~25 mg/mL Very slightly soluble in ethyl acetate Insoluble in chloroform, ether, and benzene
pKa	Carboxylic acid group: ~3.33 Phenolic hydroxyl groups: 8.5–9.5

## Spectral Data

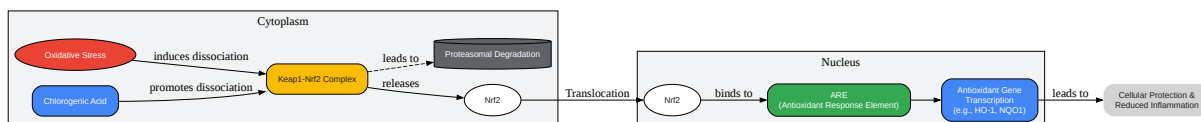
Technique	Key Features
UV-Vis	$\lambda_{\text{max}}$ at approximately 330 nm.
FTIR	Broad band around $3400\text{ cm}^{-1}$ (O-H stretching), and characteristic peaks for C=O (carbonyl) and C=C (aromatic) groups.
$^1\text{H}$ NMR	Characteristic signals for aromatic protons of the caffeoyl group and aliphatic protons of the quinic acid moiety.
$^{13}\text{C}$ NMR	Resonances corresponding to the carbonyl, aromatic, and aliphatic carbons of the molecule.
Mass Spectrometry	The molecular ion peak $[\text{M-H}]^-$ is observed at $m/z$ 353. Fragmentation in MS/MS can help distinguish between isomers.

## Biological Activity and Signaling Pathways

Chlorogenic acid is renowned for its potent antioxidant and anti-inflammatory properties. It modulates several crucial signaling pathways, with the Keap1-Nrf2 pathway being a primary target for its cytoprotective effects.

### Modulation of the Keap1-Nrf2 Signaling Pathway

Under homeostatic conditions, the transcription factor Nrf2 is sequestered in the cytoplasm by Keap1, which facilitates its degradation. Upon exposure to oxidative stress or electrophiles like chlorogenic acid, Nrf2 is released from Keap1, translocates to the nucleus, and activates the transcription of antioxidant and detoxifying enzymes by binding to the Antioxidant Response Element (ARE).



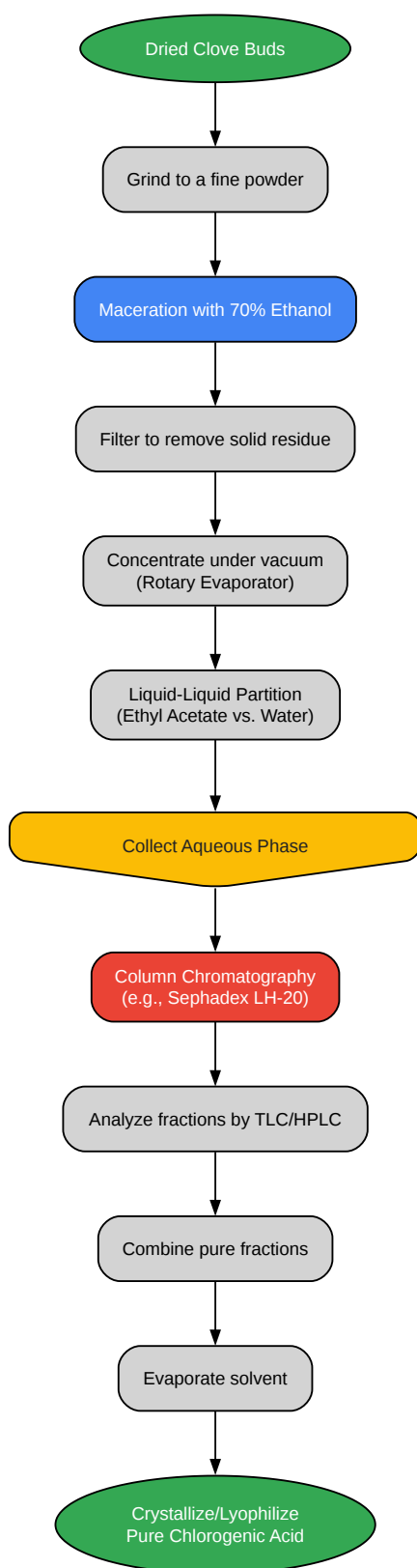
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Chlorogenic Acid-Mediated Activation of the Nrf2 Pathway.

## Experimental Protocols

### Extraction and Isolation of Chlorogenic Acid from Cloves

This protocol outlines a general procedure for the extraction and purification of chlorogenic acid from clove buds.



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